

# Environmental fate of 5-dodecene

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## Compound of Interest

Compound Name: 5-Dodecene

Cat. No.: B1336143

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An In-depth Technical Guide on the Environmental Fate of **5-Dodecene**

## Introduction

**5-Dodecene** (C<sub>12</sub>H<sub>24</sub>) is a long-chain alkene, an unsaturated hydrocarbon with a double bond located at the fifth carbon position. It exists as two geometric isomers: (E)-**5-dodecene** (trans) and (Z)-**5-dodecene** (cis). As a component of certain industrial product streams and a potential intermediate in chemical synthesis, understanding its environmental distribution, persistence, and degradation is crucial for comprehensive risk assessment. This technical guide provides a detailed overview of the environmental fate of **5-dodecene**, synthesizing available data on its physicochemical properties, mobility, degradation pathways, and bioaccumulation potential. The information is intended for researchers, environmental scientists, and drug development professionals who may handle or assess this substance.

Isomer Identification:

- (Z)-**5-Dodecene**: CAS 7206-28-2[1]
- (E)-**5-Dodecene**: CAS 7206-16-8[2]

## Physicochemical Properties

The environmental behavior of a chemical is fundamentally governed by its physicochemical properties. For **5-dodecene**, many experimental values are not readily available; therefore, data from reliable estimation models and properties of analogous substances, such as 1-

dodecene, are used to provide a comprehensive profile. These properties dictate how **5-dodecene** partitions between air, water, soil, and biota.

Property	Value	Unit	Type / Reference
Molecular Formula	C <sub>12</sub> H <sub>24</sub>	-	[3][4]
Molecular Weight	168.32	g/mol	[3][4]
Octanol-Water Partition Coefficient (Log K <sub>ow</sub> )	5.8	-	Computed (XLogP3) [3][4]
Water Solubility	0.0037	mg/L	Estimated (Analogous to Dodecane)[5]
Vapor Pressure	26.7	Pa (0.2 mmHg) at 20°C	Experimental (Analogous to 1-Dodecene)
Henry's Law Constant	1.5 x 10 <sup>-6</sup> - 5.2 x 10 <sup>-6</sup>	atm·m <sup>3</sup> /mol	Calculated (for "dodecene")[6][7]
Soil Organic Carbon-Water Partition Coefficient (Log K <sub>oc</sub> )	4.38	-	Estimated (from Log K <sub>ow</sub> )
Bioconcentration Factor (BCF)	1,337	L/kg	Estimated (from Log K <sub>ow</sub> )

## Environmental Fate and Transport

Based on its physicochemical properties, **5-dodecene** released into the environment will partition into different compartments and undergo various transformation processes.

## Mobility and Distribution

Soil and Sediment: With a very high octanol-water partition coefficient (Log K<sub>ow</sub> = 5.8), **5-dodecene** is expected to have a high affinity for organic matter.[8] The estimated soil organic carbon-water partition coefficient (Log K<sub>oc</sub>) is approximately 4.38, indicating that it will be

strongly adsorbed by soil and sediment.[9] Consequently, its mobility in soil is predicted to be very low, and it is not expected to leach into groundwater.

Water: The water solubility of **5-dodecene** is extremely low.[10][11][12] If released into an aquatic environment, it will primarily partition to suspended solids and sediment.

Atmosphere: The substance's vapor pressure and Henry's Law constant suggest that volatilization from water surfaces is an important transport process.[5] Once in the atmosphere, it is expected to exist predominantly in the vapor phase.[5]

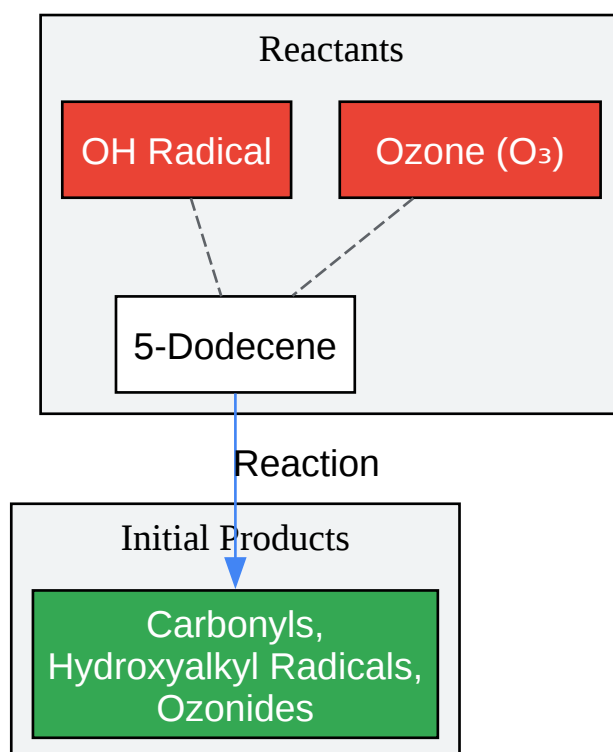
**Figure 1:** Environmental distribution pathways for **5-dodecene**.

## Abiotic Degradation

Atmospheric Oxidation: The primary degradation pathway for **5-dodecene** in the environment is rapid photo-oxidation in the atmosphere.[13] As an alkene, its double bond is highly reactive with photochemically produced hydroxyl (OH) radicals and, to a lesser extent, ozone (O<sub>3</sub>) and nitrate radicals (NO<sub>3</sub>). The atmospheric half-life is estimated to be on the order of hours, preventing long-range transport.

Photolysis: Simple alkenes like **5-dodecene** do not absorb UV radiation at wavelengths found in the lower atmosphere (>290 nm). Therefore, direct photolysis in water or on soil surfaces is not considered a significant degradation process.

Hydrolysis: **5-Dodecene** lacks hydrolyzable functional groups. As a result, hydrolysis is not a relevant environmental fate pathway.



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**Figure 2:** Initiation of atmospheric oxidation of **5-dodecene**.

## Biodegradation

While specific data for **5-dodecene** is limited, evidence from analogous alkenes and hydrocarbons suggests it is biodegradable.[14][15] The terminal isomer, 1-dodecene, is considered readily biodegradable.[16] Alkene biodegradation is a known metabolic process for diverse microbial communities in both soil and aquatic environments.[15][17] The degradation is expected to occur under aerobic conditions, where microorganisms utilize monooxygenase enzymes to attack the double bond or the alkyl chain, ultimately leading to mineralization (conversion to CO<sub>2</sub> and H<sub>2</sub>O).

## Bioaccumulation

The high Log K<sub>ow</sub> value of 5.8 indicates a significant potential for **5-dodecene** to bioaccumulate in aquatic organisms.[8] Based on this value, the bioconcentration factor (BCF) is estimated to be high. Organisms can accumulate the substance from water, primarily

partitioning into fatty tissues. However, its potential for biomagnification through the food chain may be limited if it is readily metabolized by organisms.

## Summary of Environmental Fate

Process	Compartment	Importance	Half-Life Estimate
Atmospheric Oxidation	Air	High	Hours
Volatilization	Water-to-Air	High	Days to Weeks (from water body)
Biodegradation	Soil, Water	Moderate	Weeks to Months
Adsorption (Sorption)	Soil, Sediment	High	N/A (Partitioning)
Bioaccumulation	Biota	High Potential	N/A (Uptake/Depuration)
Direct Photolysis	Water, Soil	Not Significant	> 1 Year
Hydrolysis	Water	Not Significant	> 1 Year

## Key Experimental Protocols

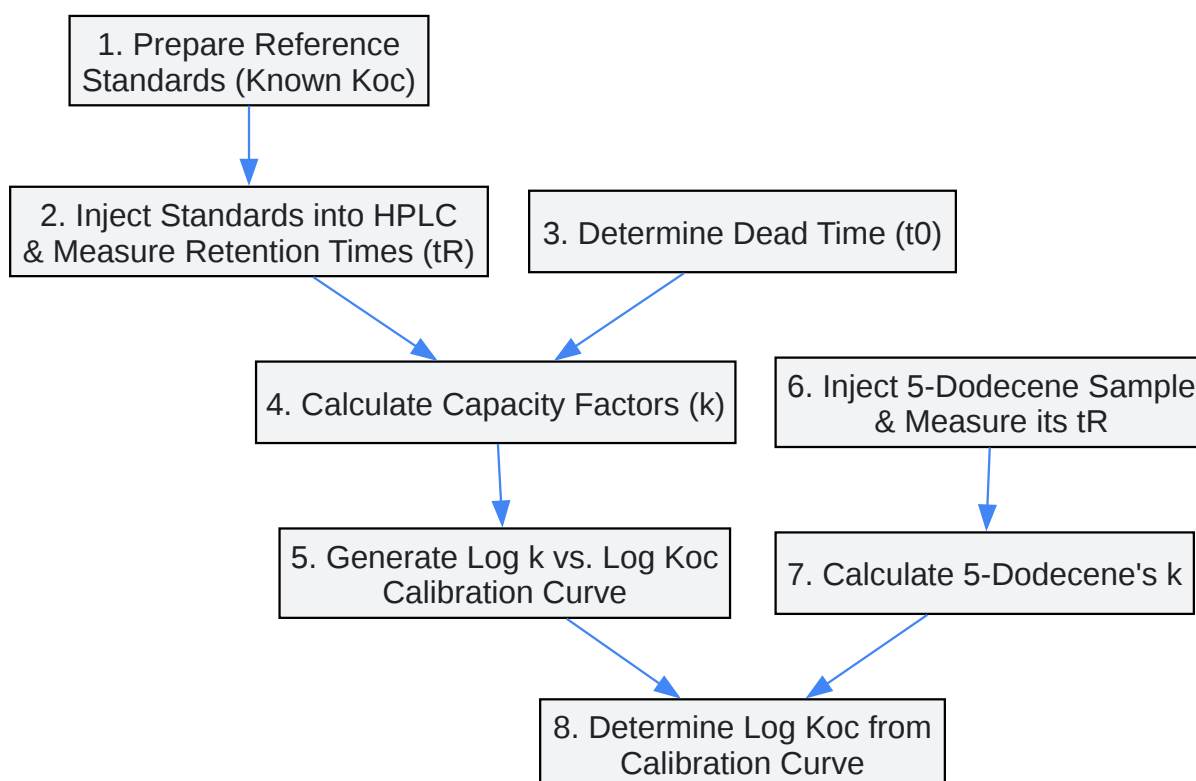
Standardized test protocols, such as those from the Organisation for Economic Co-operation and Development (OECD), are used to quantify the environmental fate parameters of chemicals.

### Determination of Soil Adsorption Coefficient ( $K_{oc}$ ) - OECD 121

This method uses High-Performance Liquid Chromatography (HPLC) to estimate  $K_{oc}$ .[\[18\]](#)[\[19\]](#)

- Principle: The method is based on the correlation between a chemical's retention time on an HPLC column (with a stationary phase mimicking soil organic matter) and its  $K_{oc}$  value.
- Methodology:

- Calibration: A set of reference substances with known Log K<sub>oc</sub> values is selected. Each reference is injected into the HPLC system, and its retention time (t<sub>r</sub>) is recorded.
- Dead Time Determination: The column dead time (t<sub>0</sub>), the time for an unretained substance to pass through the column, is determined.
- Capacity Factor Calculation: For each reference substance, the capacity factor (k) is calculated:  $k = (t_r - t_0) / t_0$ .
- Calibration Curve: A regression equation is generated by plotting the Log k of the reference substances against their known Log K<sub>oc</sub> values.
- Sample Analysis: **5-Dodecene** is injected under the identical HPLC conditions, and its retention time is measured to calculate its capacity factor.
- K<sub>oc</sub> Estimation: The Log K<sub>oc</sub> of **5-dodecene** is calculated using its capacity factor and the calibration curve's regression equation.[\[20\]](#)[\[21\]](#)



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**Figure 3:** Experimental workflow for Koc determination by HPLC (OECD 121).

## Assessment of Ready Biodegradability - OECD 301F (Manometric Respirometry)

This test evaluates whether a substance is "readily biodegradable" under aerobic aqueous conditions.[22][23][24]

- Principle: The biodegradation of an organic substance by microorganisms consumes oxygen. This oxygen consumption is measured over 28 days in a closed respirometer.[25]
- Methodology:
  - Test Setup: A known concentration of **5-dodecene** (e.g., 100 mg/L) is added as the sole source of organic carbon to a mineral medium inoculated with microorganisms (typically from activated sludge).[25]
  - Incubation: The test vessels are sealed and incubated at a constant temperature (e.g., 20-25°C) in the dark with constant stirring for 28 days.[24][26]
  - Measurement: Oxygen consumption is measured continuously by a manometric device that detects pressure changes in the headspace of the vessel. Evolved carbon dioxide is trapped by a KOH solution.[25]
  - Controls: Parallel controls are run, including a blank (inoculum only), a positive control with a readily biodegradable reference substance (e.g., sodium benzoate), and a toxicity control.[23]
  - Calculation: The amount of oxygen consumed is compared to the Theoretical Oxygen Demand (ThOD) of **5-dodecene**. A substance is considered readily biodegradable if it reaches >60% of its ThOD within the 28-day period (and within a "10-day window" after biodegradation begins).[22]

## Determination of Atmospheric Oxidation Rate Constant

The relative rate method is commonly used to determine the reaction rate constant of a compound with atmospheric oxidants like the OH radical.[27]

- Principle: The test compound (**5-dodecene**) and a reference compound with a known reaction rate constant are introduced into a reaction chamber (smog chamber). The concentration of both compounds is monitored over time as they decay upon reaction with an oxidant (e.g., OH radicals). The ratio of the rate constants can be determined from the relative rates of decay.
- Methodology:
  - Chamber Setup: A large, inert chamber (e.g., Teflon bag) is filled with purified air.
  - Injection: Known concentrations of **5-dodecene** and a reference compound (e.g., a well-characterized alkene or alkane) are injected into the chamber.
  - Oxidant Generation: OH radicals are generated in the chamber, typically by photolyzing a precursor like methyl nitrite ( $\text{CH}_3\text{ONO}$ ) or hydrogen peroxide ( $\text{H}_2\text{O}_2$ ) with UV lamps.
  - Monitoring: The concentrations of **5-dodecene** and the reference compound are measured over time using techniques like Gas Chromatography (GC) or Proton-Transfer-Reaction Mass Spectrometry (PTR-MS).
  - Data Analysis: A plot of  $\ln([\text{5-Dodecene}]_0/[\text{5-Dodecene}]_t)$  versus  $\ln([\text{Reference}]_0/[\text{Reference}]_t)$  yields a straight line. The slope of this line is the ratio of the two rate constants ( $k_{\text{5-dodecene}} / k_{\text{reference}}$ ). Since  $k_{\text{reference}}$  is known,  $k_{\text{5-dodecene}}$  can be calculated.[27]

## Conclusion

The environmental fate of **5-dodecene** is characterized by low mobility in soil and water, a high potential for bioaccumulation, and rapid degradation in the atmosphere. Its strong adsorption to organic matter will limit its transport in soil and aquatic systems, with the majority partitioning to sediment. The primary removal mechanism from the environment is rapid atmospheric oxidation. While considered biodegradable, this process is likely slower than atmospheric degradation. Due to its high Log  $K_{ow}$ , bioaccumulation in aquatic organisms is a key consideration in its environmental risk profile.



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